

Technical Support Center: Synthesis of **6-(4-Chlorophenyl)pyridine-2-carbaldehyde**

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Compound of Interest

Compound Name:	6-(4-Chlorophenyl)pyridine-2-carbaldehyde
CAS No.:	61704-30-1
Cat. No.:	B1601350

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For Researchers, Scientists, and Drug Development Professionals

This guide provides troubleshooting advice and frequently asked questions (FAQs) for the synthesis of **6-(4-Chlorophenyl)pyridine-2-carbaldehyde**. As Senior Application Scientists, we have compiled this information based on established synthetic routes and common challenges encountered in the laboratory.

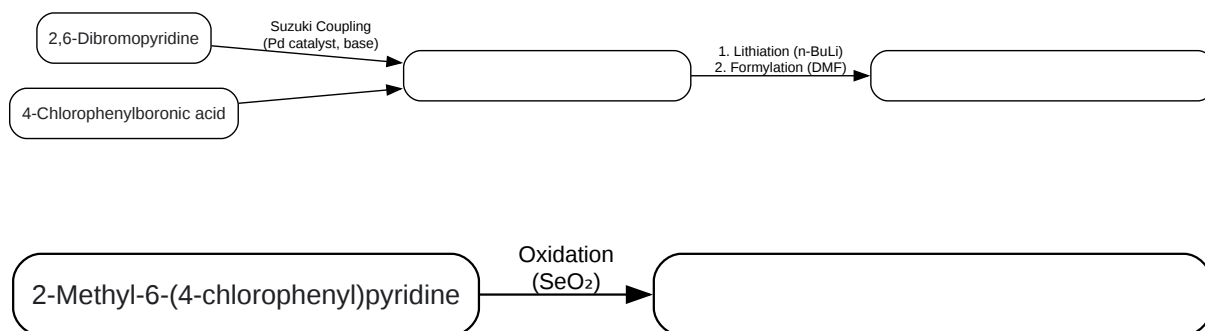
Introduction

6-(4-Chlorophenyl)pyridine-2-carbaldehyde is a key intermediate in the synthesis of various pharmaceutical compounds. Its successful and high-purity synthesis is crucial for drug discovery and development programs. This guide focuses on two primary synthetic routes and the common impurities that may arise, providing practical solutions to overcome these challenges.

Synthetic Route 1: Suzuki Coupling Followed by Formylation

This route typically involves the palladium-catalyzed Suzuki-Miyaura cross-coupling of a di-halogenated pyridine with 4-chlorophenylboronic acid, followed by a formylation step. A common starting material for this route is 2,6-dibromopyridine.

Diagram of Synthetic Route 1



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